

4'-Chloroacetanilide CAS number 539-03-7 properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4'-Chloroacetanilide

Cat. No.: B195516

[Get Quote](#)

An In-depth Technical Guide to **4'-Chloroacetanilide** (CAS 539-03-7)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **4'-Chloroacetanilide** (CAS 539-03-7), a halogenated aromatic amide. It is an important intermediate in organic synthesis, particularly in the pharmaceutical and dye industries[1][2]. This guide details its chemical and physical properties, provides experimental protocols, and illustrates key processes and relationships through structured diagrams.

Core Properties and Information

4'-Chloroacetanilide is a white to grayish-beige crystalline powder at room temperature[1][3][4]. It is structurally characterized by a 4-chlorophenyl group attached to an acetamide moiety[1].

Table 1: General and Chemical Identifiers

Identifier	Value	Reference
CAS Number	539-03-7	[4] [5] [6]
Molecular Formula	C8H8ClNO	[4] [5]
Molecular Weight	169.61 g/mol	[4] [5]
IUPAC Name	N-(4-chlorophenyl)acetamide	[7] [8]
Synonyms	p-Chloroacetanilide, N-Acetyl-4-chloroaniline	[6] [8]
SMILES	<chem>CC(=O)NC1=CC=C(C=C1)Cl</chem>	[5]
InChIKey	GGUOCFNAWIODMF-UHFFFAOYSA-N	[5] [9]

Physicochemical Data

The compound's physical properties are well-documented, though slight variations in reported values exist depending on the source and purity.

Table 2: Physicochemical Properties

Property	Value	Reference
Appearance	White to grey-beige crystalline powder	[1][3][7]
Melting Point	176-181 °C	[3][4][5][6]
Boiling Point	333 °C at 1013 hPa	[3][5]
Density	1.385 g/cm ³ at 22 °C	[4][5]
Flash Point	156.4 ± 23.2 °C	[9]
Water Solubility	0.95 g/L (experimental)	[5]
Organic Solvent Solubility	Soluble in hot dioxane, ethanol, ether; slightly soluble in benzene.	[2][4][8][10]
LogP	2.05	[9]

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **4'-Chloroacetanilide**.

Table 3: Spectroscopic Data

Technique	Data Highlights	Reference
UV Spectroscopy	λ_{max} (95% Ethanol): 249 nm (log ϵ = 4.25)	[8]
Infrared (IR) Spectroscopy	Spectrum available (KBr Pellet Technique)	[8][11]
¹ H NMR	Spectrum available (400 MHz in DMSO-d ₆)	[11][12]
¹³ C NMR	Spectrum data available	[8][13]
Mass Spectrometry	GC-MS data available	[8]
Raman Spectroscopy	FT-Raman spectrum available	[8]

Safety and Toxicological Profile

4'-Chloroacetanilide is classified as an irritant. Proper handling and personal protective equipment are required.

Table 4: Hazard and Safety Information

Category	Information	Reference
GHS Pictogram	GHS07 (Exclamation Mark)	[14]
Signal Word	Warning	[14][15]
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[15][16]
Precautionary Statements	P261, P264, P280, P302+P352, P305+P351+P338	[15]
Toxicity Summary	Mutagenic for bacteria/yeast. Studies in rats indicate hepato- and nephrotoxic potential. The toxicological properties have not been fully investigated.	[6][8][17]
Target Organs	Respiratory system	[15]

Experimental Protocols

Synthesis of 4'-Chloroacetanilide via Electrophilic Aromatic Substitution

This protocol describes the chlorination of acetanilide using a bleaching powder solution. The acetamido group ($-\text{NHCOCH}_3$) is an ortho-, para-directing activator, and its steric bulk favors the formation of the para-substituted product.

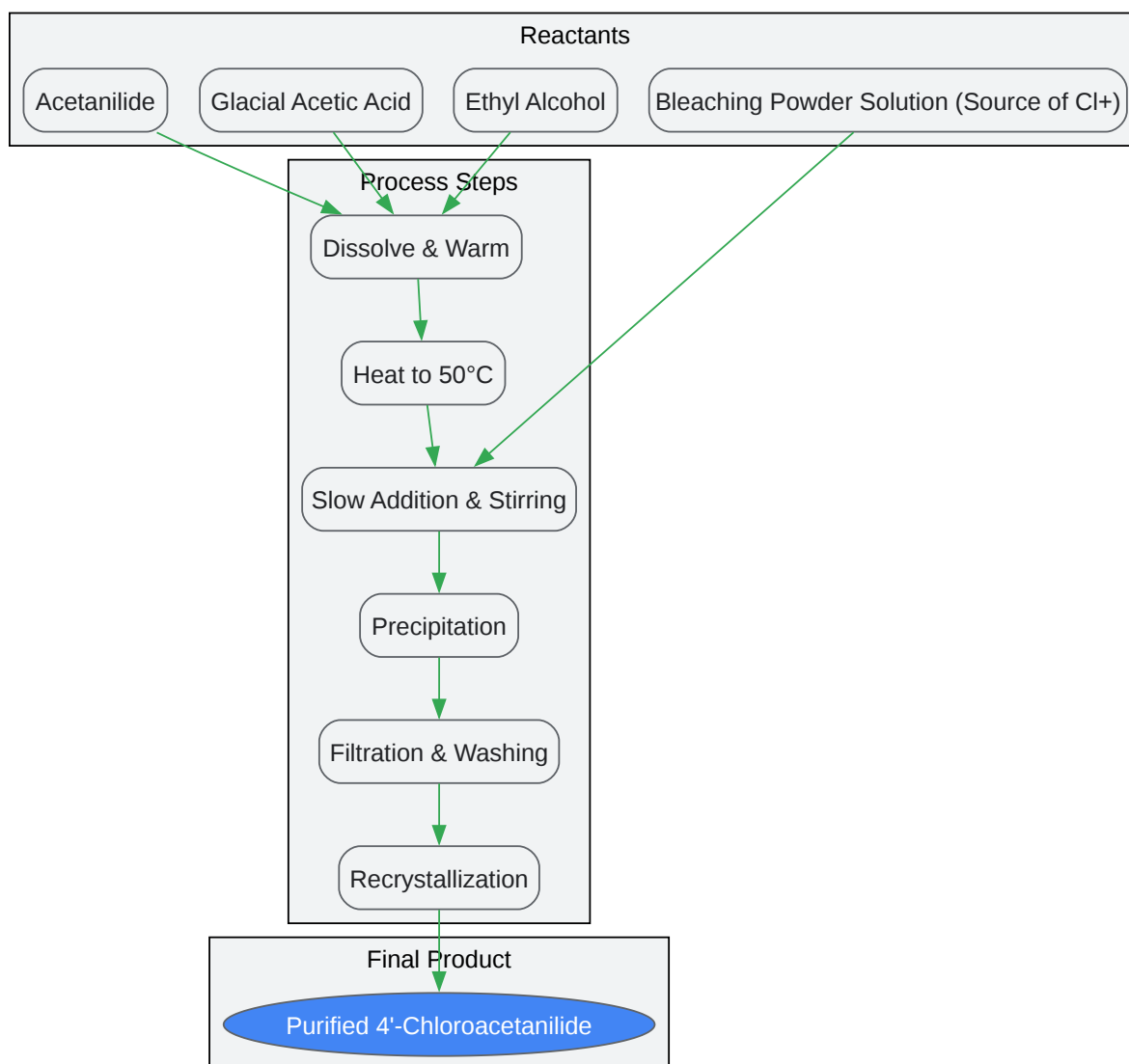
Materials:

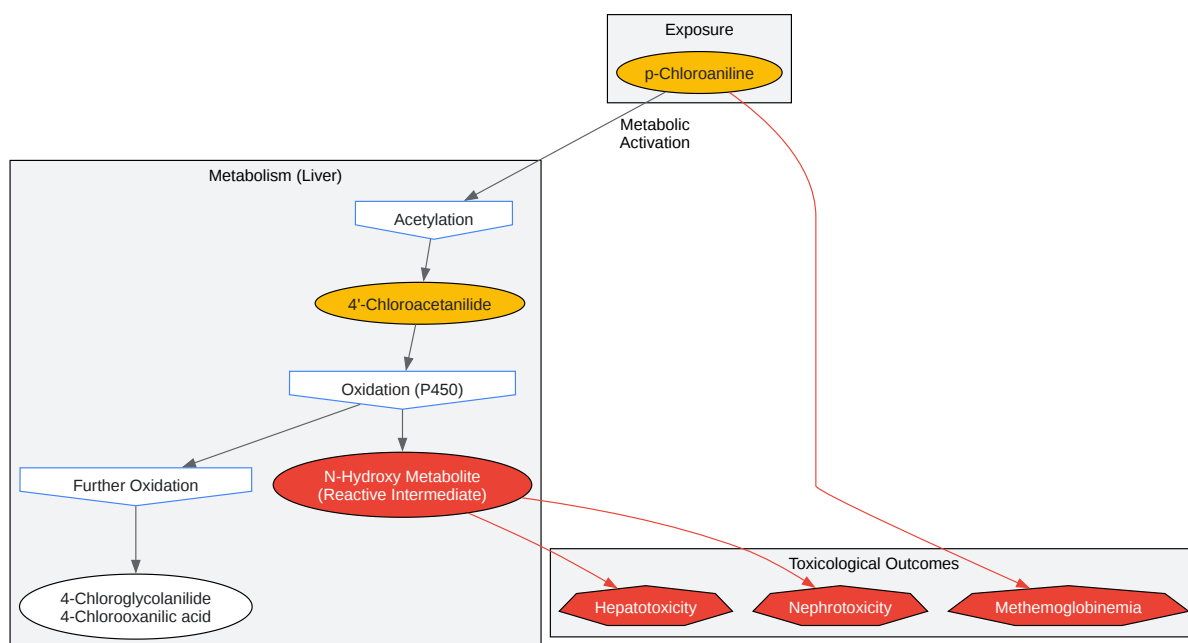
- Acetanilide (5 g)
- Glacial acetic acid (10 g)
- Ethyl alcohol (10 g)
- Deionized water
- 10% bleaching powder (calcium hypochlorite) solution, cold (100 mL)

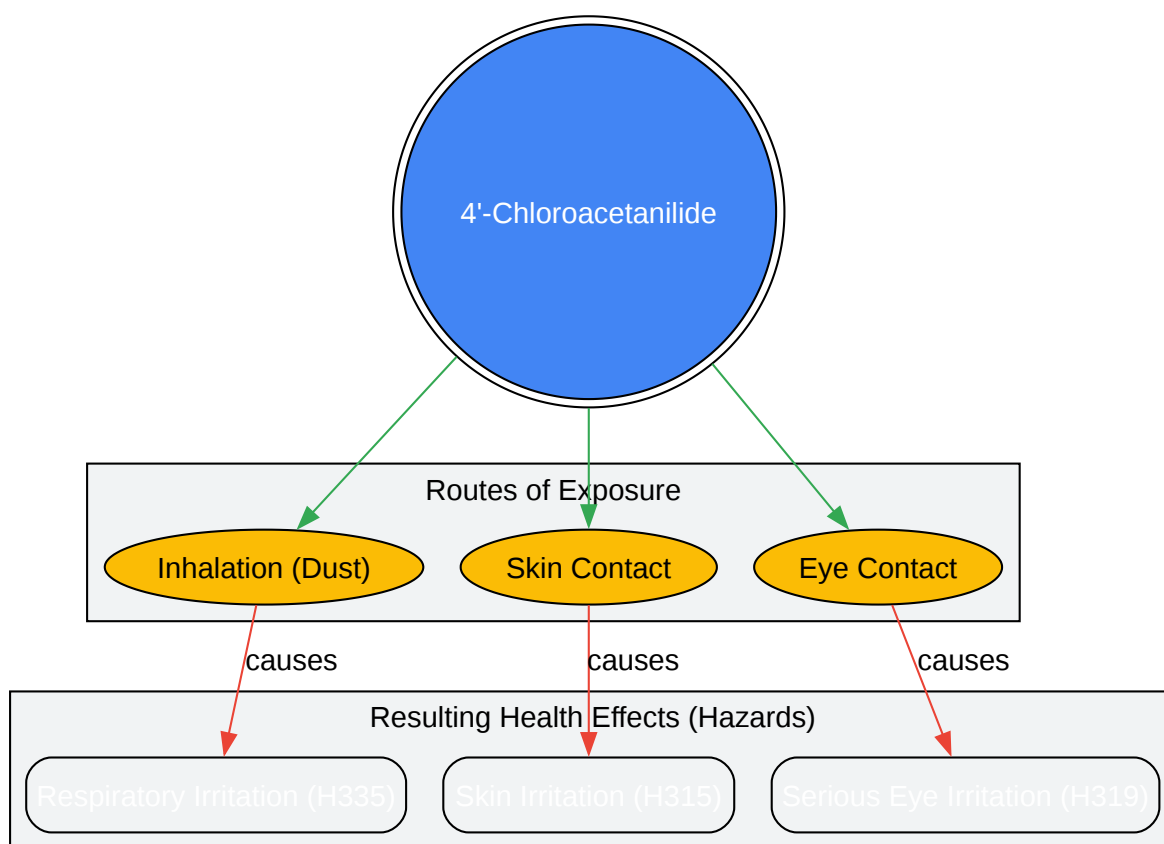
Procedure:

- In a suitable flask, dissolve 5 g of acetanilide in a mixture of 10 g of glacial acetic acid and 10 g of ethyl alcohol. Gentle warming may be applied to facilitate dissolution.
- Dilute the resulting solution with 100 mL of water.
- Heat the mixture to 50 °C while stirring.
- Slowly add 100 mL of a cold 10% bleaching powder solution to the heated mixture. Maintain continuous stirring throughout the addition.
- The product, **4'-Chloroacetanilide**, will precipitate out of the solution.
- Collect the solid product by vacuum filtration.
- Wash the collected solid with cold water to remove any remaining reactants and soluble byproducts.
- Recrystallize the crude product from dilute alcohol or dilute acetic acid to yield purified, colorless needles of **4'-Chloroacetanilide**[\[18\]](#).

Diagram 1: Synthesis Workflow







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. 4'-CHLOROACETANILIDE [chembk.com]

- 3. 4'-Chloroacetanilide, 97% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 4. 539-03-7 CAS MSDS (4'-CHLOROACETANILIDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 5. 4-Chloroacetanilide for synthesis 539-03-7 [sigmaaldrich.com]
- 6. fishersci.com [fishersci.com]
- 7. 169952500 [thermofisher.com]
- 8. N-(4-Chlorophenyl)acetamide | C₈H₈ClNO | CID 10871 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. 4-Chloroacetanilide | CAS#:539-03-7 | Chemsrsc [chemsrc.com]
- 10. 4'-Chloroacetanilide | 539-03-7 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 11. Page loading... [guidechem.com]
- 12. 4'-CHLOROACETANILIDE(539-03-7) 1H NMR [m.chemicalbook.com]
- 13. 4'-Chloroacetoacetanilide(101-92-8) 13C NMR spectrum [chemicalbook.com]
- 14. 4'-CHLOROACETANILIDE | 539-03-7 [chemicalbook.com]
- 15. 4'-クロロアセトアニリド 97% | Sigma-Aldrich [sigmaaldrich.com]
- 16. echemi.com [echemi.com]
- 17. oxfordlabfinechem.com [oxfordlabfinechem.com]
- 18. prepchem.com [prepchem.com]
- To cite this document: BenchChem. [4'-Chloroacetanilide CAS number 539-03-7 properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b195516#4-chloroacetanilide-cas-number-539-03-7-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com